

An In-depth Technical Guide to Ethyl 4-oxobutanoate

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Compound of Interest

Compound Name: Ethyl 4-oxobutanoate

Cat. No.: B158675

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This technical guide provides a comprehensive overview of **ethyl 4-oxobutanoate**, including its chemical identity, physicochemical properties, a representative synthetic protocol, and its biological context.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **ethyl 4-oxobutanoate**.^{[1][2][3]}

Structure:

The chemical structure of **ethyl 4-oxobutanoate** is characterized by a four-carbon chain containing an ester functional group at one end and an aldehyde group at the other.

- Molecular Formula: C₆H₁₀O₃^{[1][4][5]}
- SMILES: CCOC(=O)CCC=O^{[1][4][5]}
- InChI Key: QFMPHCGACBODIJ-UHFFFAOYSA-N^{[1][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl 4-oxobutanoate** is presented in the table below. This data is essential for its handling, application in experimental settings, and for analytical method development.

Property	Value	Source
Molecular Weight	130.14 g/mol	[1] [4] [6]
Density	1.013 g/cm ³	[1]
Boiling Point	183.1 °C at 760 mmHg	[1]
Flash Point	68.5 °C	[1]
LogP	0.52860	[1]
Vapor Pressure	0.785 mmHg at 25°C	[1]
Refractive Index	1.41	[1]
Physical Form	Liquid	[3]

Synthesis of Ethyl 4-oxobutanoate: Experimental Protocol

The following is a representative experimental protocol for the synthesis of **ethyl 4-oxobutanoate** via Fischer esterification of 4-oxobutanoic acid. This method is a standard procedure for the preparation of esters from carboxylic acids and alcohols.

Reaction: 4-oxobutanoic acid + ethanol $\xrightarrow{\text{H}^+ \text{ catalyst}}$ **ethyl 4-oxobutanoate** + water

Materials and Equipment:

- 4-oxobutanoic acid
- Absolute ethanol
- Concentrated sulfuric acid (or other strong acid catalyst)
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-oxobutanoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess ethanol using a rotary evaporator.
 - Dissolve the residue in a suitable organic solvent, such as diethyl ether or ethyl acetate.
 - Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

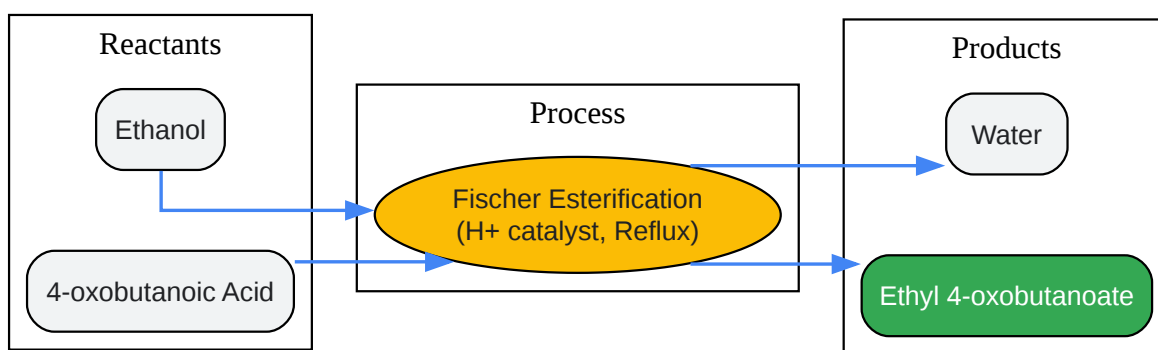
- Drying and Purification:
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude **ethyl 4-oxobutanoate** can be further purified by distillation under reduced pressure.

Biological Role and Metabolic Context

Ethyl 4-oxobutanoate is recognized as a metabolite.^{[6][7]} It is structurally derived from the formal condensation of the carboxyl group of succinic semialdehyde with ethanol.^{[6][7]} This relationship places it within the broader context of cellular metabolism, potentially at the intersection of amino acid and carbohydrate metabolic pathways where succinic semialdehyde is an intermediate.

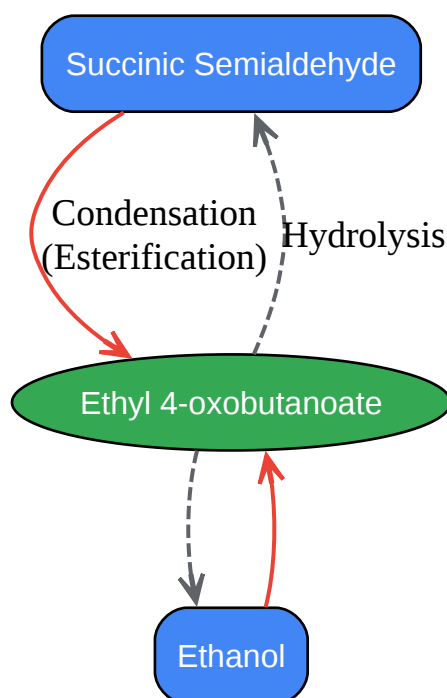
Visualizations

The following diagrams illustrate the synthesis workflow and the metabolic context of **ethyl 4-oxobutanoate**.



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Caption: Synthesis workflow for **ethyl 4-oxobutanoate**.



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Caption: Metabolic relationship of **ethyl 4-oxobutanoate**.

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